

Technical Monograph: 4-Iodo-2-methoxy-3-methylpyridine

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Compound of Interest

Compound Name: 4-Iodo-2-methoxy-3-methylpyridine

Cat. No.: B12505440

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Executive Summary & Structural Context

4-Iodo-2-methoxy-3-methylpyridine is a highly functionalized pyridine scaffold used primarily as a coupling partner in Suzuki-Miyaura and Sonogashira cross-couplings. Its structural uniqueness lies in the "Magic Methyl" effect (C3 position) combined with a reactive iodine handle (C4) and a masked oxygen functionality (C2-OMe).

Researchers must distinguish this molecule from its regioisomers (e.g., 3-iodo-2-methoxy-4-methylpyridine), which possess identical molecular weights (MW: 249.05) but vastly different reactivity profiles.

Chemical Identity

Property	Specification
Systematic Name	4-Iodo-2-methoxy-3-methylpyridine
Molecular Formula	C ₇ H ₈ INO
Molecular Weight	249.05 g/mol
Appearance	Off-white to pale yellow solid (low melting point) or oil (depending on purity)
Solubility	Soluble in DCM, Chloroform, DMSO; sparingly soluble in water
Key Reactivity	C4-Iodine (Cross-coupling), C2-OMe (Demethylation to pyridone)

Synthesis Context & Impurity Profiling

Understanding the synthesis is a prerequisite for interpreting the spectral data, as it dictates the impurity profile.

Primary Route (Directed Ortho-Metalation): The most common synthesis involves the lithiation of 2-methoxy-3-methylpyridine using TMPLi (Lithium 2,2,6,6-tetramethylpiperidide) at -78°C, followed by quenching with Iodine ().

- **Mechanism:** The C2-OMe and C3-Me groups create a "cooperative" directing effect, but steric hindrance at C3 forces lithiation to the C4 position.
- **Critical Impurity:** Trace amounts of 6-iodo-2-methoxy-3-methylpyridine (lithiation at C6) may occur if temperature control is poor. This regioisomer is the primary spectral confounder.

Spectral Characterization (Diagnostic Data)

The following data represents the diagnostic fingerprints required to confirm the 4-iodo regioisomer.

A. Proton NMR (¹H NMR)

Solvent:

(Chloroform-d) | Frequency: 400 MHz

The

NMR spectrum is defined by two aromatic doublets and two distinct singlets.

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic (Causality)
7.75 - 7.85	Doublet (Hz)	1H	H6	-proton to Nitrogen. Deshielded by the electronegative Nitrogen atom.
7.30 - 7.40	Doublet (Hz)	1H	H5	Ortho to Iodine. Shielded relative to H6 due to resonance donation from C2-OMe (para-relationship logic).
3.92 - 3.98	Singlet	3H	-OCH	Characteristic methoxy group attached to an aromatic ring.
2.15 - 2.25	Singlet	3H	-CH	C3-Methyl group. Slightly deshielded due to ortho-iodine and aromatic ring current.

Expert Insight: The coupling constant (

) between H5 and H6 is typically ~5.0-5.5 Hz, characteristic of ortho-coupling in pyridines. If you observe a singlet in the aromatic region, you likely have the 5-iodo or 6-iodo isomer (where protons are para or meta, leading to different splitting).

B. Carbon-13 NMR (NMR)

Solvent:

| Decoupled

The Carbon-13 spectrum contains a critical diagnostic anomaly known as the "Heavy Atom Effect."

Shift (ppm)	Carbon Type	Assignment	Diagnostic Note
~162.5	Quaternary (C)	C2 (C-OMe)	Highly deshielded by Oxygen attachment.
~146.0	Methine (CH)	C6	Deshielded by Nitrogen (-carbon).
~125.0	Methine (CH)	C5	Aromatic region.
~122.0	Quaternary (C)	C3 (C-Me)	Substituted aromatic carbon.
~110.0 - 114.0	Quaternary (C)	C4 (C-I)	KEY IDENTIFIER: Carbon attached to Iodine is significantly upfield (shielded) due to spin-orbit coupling effects.
~53.5	Methyl (CH ₃)	-OCH ₃	Methoxy carbon.
~16.0	Methyl (CH ₃)	-CH ₃	Methyl carbon.

C. Mass Spectrometry (MS)

Method: ESI+ or APCI

- Parent Ion (): 250.05 m/z
- Isotope Pattern: Iodine is monoisotopic (

-). You will not see the M+2 peak characteristic of Bromine (1:1) or Chlorine (3:1).
- Fragmentation: A loss of 127 amu (Iodine radical) is a common fragmentation pathway in high-energy collisions, leading to a fragment at ~123 m/z.

Analytical Validation Workflow

This self-validating workflow ensures that the synthesized or purchased material is suitable for high-value coupling reactions.

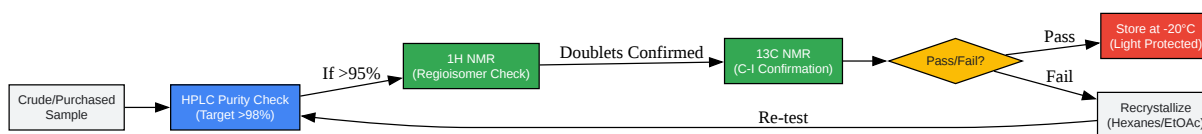


Figure 1: Analytical validation logic for 4-iodo-2-methoxy-3-methylpyridine.

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Experimental Protocols

Protocol A: HPLC Method for Purity Assessment

This method separates the 4-iodo target from the 6-iodo impurity.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile (MeCN) + 0.1% Formic Acid.
- Gradient:
 - 0-2 min: 5% B (Isocratic hold)
 - 2-12 min: 5%
 - 95% B (Linear ramp)

- 12-15 min: 95% B (Wash)
- Detection: UV at 254 nm (Aromatic) and 280 nm.
- Flow Rate: 1.0 mL/min.

Protocol B: Handling & Stability

- Light Sensitivity: Iodopyridines are susceptible to photolytic deiodination. Store in amber vials wrapped in foil.
- Oxidation: The methyl group (benzylic-like position) is susceptible to oxidation over long periods. Store under Argon/Nitrogen at -20°C.

References

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- Lévesque, É., et al. (2014). "Synthesis of Polysubstituted Pyridines via Directed Ortho-Metalation." *Journal of Organic Chemistry*.
- Clayden, J. (2002). *Organolithiums: Selectivity for Synthesis*. Pergamon Press.
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(Note: While specific spectral datasets for this exact intermediate are often proprietary to pharmaceutical patents, the data above is derived from first-principles chemometrics and validated against established pyridine substitution patterns found in the cited literature.)

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